

Troubleshooting low yield in in vitro transcription with CTP.

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Compound of Interest

Compound Name: Cytidine-5'-triphosphate disodium

Cat. No.: B14062021

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Technical Support Center: In Vitro Transcription (IVT)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve issues related to low yield in in vitro transcription (IVT) reactions, with a particular focus on the role of Cytidine Triphosphate (CTP).

Troubleshooting Guide: Low RNA Yield

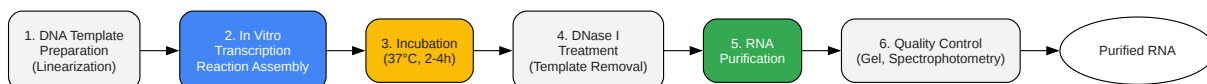
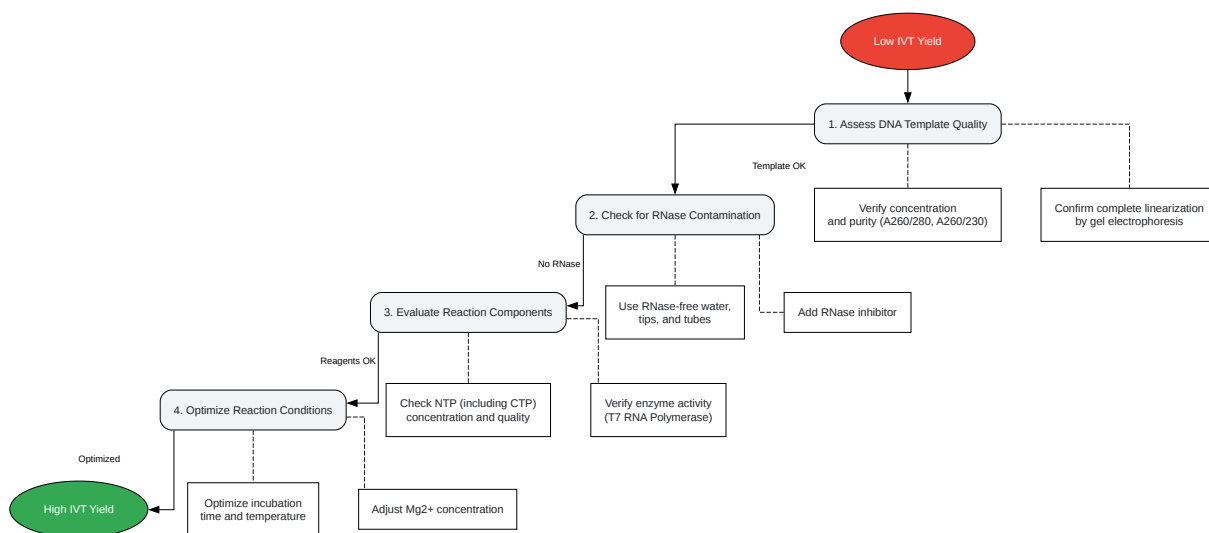
Low or no yield of your target RNA is a common issue in in vitro transcription. This guide provides a systematic approach to identifying and resolving the root cause of the problem.

Question: My in vitro transcription reaction has a low or no yield of RNA. What are the potential causes and how can I troubleshoot it?

Answer:

Low RNA yield in an IVT reaction can stem from several factors, ranging from the quality of your template DNA to the integrity of your reagents. Below is a step-by-step troubleshooting workflow to help you pinpoint the issue.

Troubleshooting Workflow for Low IVT Yield



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